

# Ammonium Trifluoroacetate: A Technical Guide to Safety, Handling, and Hazards

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## Compound of Interest

Compound Name: Ammonium trifluoroacetate

Cat. No.: B7768052

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and hazards associated with **ammonium trifluoroacetate** (ATFA). The information is intended for professionals in research and development who may work with this compound.

## Chemical and Physical Properties

**Ammonium trifluoroacetate** is a white crystalline solid.<sup>[1]</sup> It is the ammonium salt of trifluoroacetic acid (TFA). Due to the strong electron-withdrawing nature of the trifluoromethyl group, the trifluoroacetate anion is stabilized, making TFA a much stronger acid than acetic acid.<sup>[2][3]</sup> This property is important to consider in its handling and reactivity.

Table 1: Physical and Chemical Properties of **Ammonium Trifluoroacetate**

Property	Value	References
CAS Number	3336-58-1	[4]
Molecular Formula	C <sub>2</sub> H <sub>4</sub> F <sub>3</sub> NO <sub>2</sub>	[4][5]
Molecular Weight	131.05 g/mol	[5]
Appearance	White crystalline solid	[1]
Melting Point	123-125 °C	[4]
Water Solubility	0.1 g/mL at 25 °C	[4]
Flash Point	Not applicable	[4]

## Hazard Identification and Classification

**Ammonium trifluoroacetate** is classified as a hazardous substance. The primary hazards are related to irritation of the skin, eyes, and respiratory system.[6][7]

Table 2: GHS Hazard Classification for **Ammonium Trifluoroacetate**

Hazard Class	Category	Hazard Statement	References
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[6][7]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[6][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[6][7]

## Toxicology and Health Effects

While extensive toxicological data for **ammonium trifluoroacetate** is not available, the primary health concerns are associated with its irritant properties.[5][6] The toxicity of the

trifluoroacetate (TFA) anion has been studied more broadly, often in the context of it being a metabolite of certain fluorinated compounds.[8][9]

- Acute Effects: Direct contact can cause irritation to the skin and serious irritation to the eyes. [6] Inhalation of dust may lead to respiratory tract irritation.[5][6]
- Chronic Effects: There is no data available to indicate that **ammonium trifluoroacetate** is carcinogenic, mutagenic, or a reproductive toxin.[5][6]
- Systemic Toxicity: While trifluoroacetic acid is structurally similar to hydrofluoric acid (HF), it does not appear to cause the same systemic toxicity, such as electrolyte abnormalities (hypocalcemia, hypomagnesemia) that can lead to cardiac dysrhythmias.[10] However, as with any chemical, ingestion of large quantities could potentially lead to adverse systemic effects.[11]

Table 3: Toxicological Data Summary

Metric	Value	Species	Route	References
LD50 (Oral)	No data available	-	-	[6]
LD50 (Dermal)	No data available	-	-	[6]
LC50 (Inhalation)	No data available	-	-	[6]

## Experimental Protocols and Safe Handling

Proper handling procedures are crucial to minimize exposure and ensure a safe working environment.

## Engineering Controls

- Work should be conducted in a well-ventilated area.[5][7]
- For procedures that may generate dust, a fume hood should be used.[5]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7][12]

## Personal Protective Equipment (PPE)

A risk assessment should be conducted for any procedure involving **ammonium trifluoroacetate** to determine the appropriate level of PPE.

- Eye Protection: Chemical safety goggles or glasses are mandatory.[4][12]
- Hand Protection: Wear suitable chemical-resistant gloves. Gloves should be inspected before use and disposed of properly after handling the substance.[4]
- Skin and Body Protection: A lab coat or other protective clothing should be worn.[11]
- Respiratory Protection: If dust is generated and engineering controls are not sufficient, a NIOSH-approved respirator (such as a type N95) should be used.[5]

## General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe dust.[5]
- Wash hands thoroughly after handling the compound.[6]
- Contaminated clothing should be removed and washed before reuse.[6]

## First Aid Measures

In the event of exposure, immediate action is necessary.

- Inhalation: Move the person to fresh air. If breathing is difficult or they feel unwell, seek medical attention.[5][6]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water. If skin irritation occurs, get medical advice.[4][6]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, seek immediate medical attention from an ophthalmologist.[4][6]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and have the victim drink one or two glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical advice.[\[4\]](#)[\[5\]](#)

## Storage and Disposal

### Storage

- Store in a cool, dry, and well-ventilated place.[\[6\]](#)[\[12\]](#)
- Keep the container tightly closed to prevent moisture absorption as the material can be hygroscopic.[\[4\]](#)[\[12\]](#)
- Store locked up.[\[6\]](#)
- Incompatible materials to avoid include strong oxidizing agents, strong acids, and strong bases.[\[6\]](#)[\[12\]](#)

### Disposal

- Disposal of **ammonium trifluoroacetate** must be in accordance with all applicable federal, state, and local regulations.[\[6\]](#)
- Do not mix with other waste.[\[6\]](#)
- Surplus and non-recyclable solutions should be offered to a licensed disposal company.[\[5\]](#)
- Contaminated packaging should be handled and disposed of as the product itself.[\[5\]](#)[\[6\]](#)

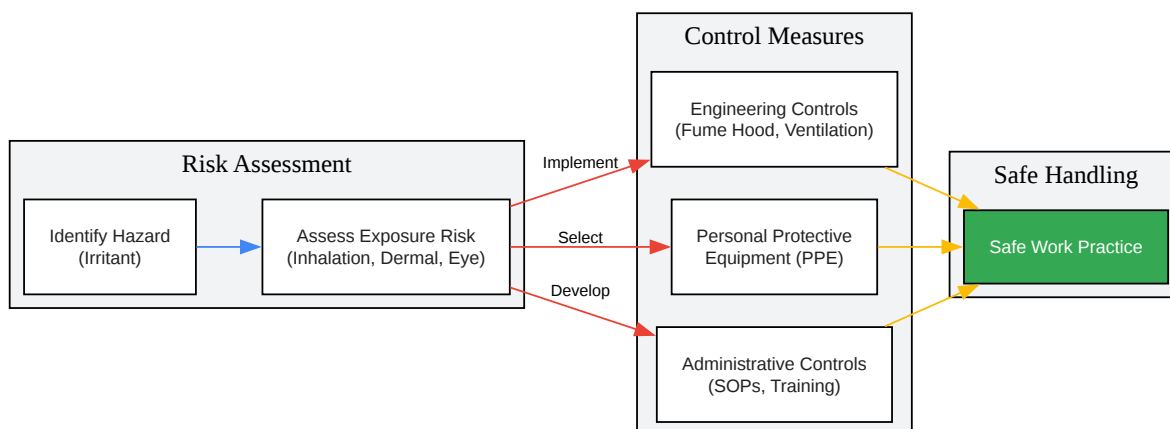
## Accidental Release Measures

- Personal Precautions: Evacuate the area. Avoid substance contact and inhalation of dust. Ensure adequate ventilation.[\[4\]](#)[\[5\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[5\]](#)[\[6\]](#)
- Containment and Cleanup: For dry spills, carefully sweep up or scoop the material without creating dust. Place it in a suitable, closed container for disposal. Clean the affected area thoroughly.[\[4\]](#)[\[5\]](#)

## Visualized Workflows and Relationships

### Hazard Mitigation Workflow

This diagram illustrates the logical flow from hazard identification to the implementation of control measures.

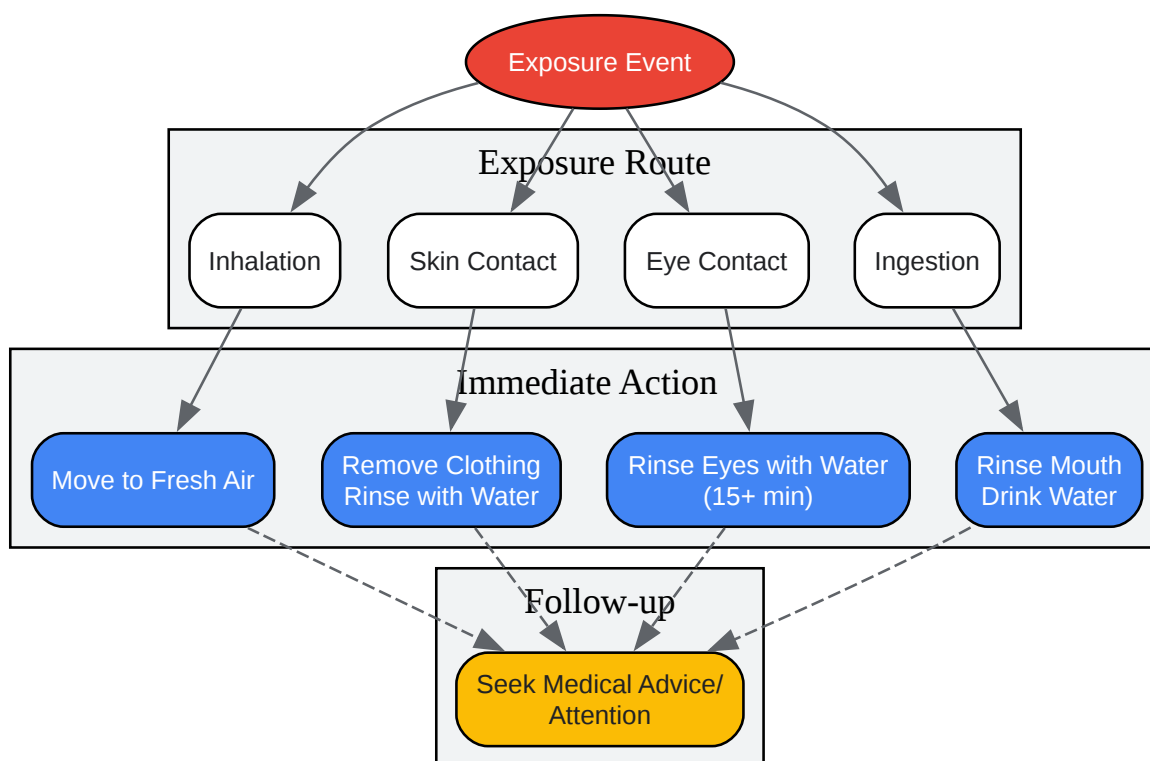


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Caption: Logical workflow for hazard mitigation.

### First-Aid Response Protocol

This diagram outlines the immediate actions to be taken in case of different types of exposure to **ammonium trifluoroacetate**.



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Caption: First-aid response for various exposure routes.

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## References

- 1. CAS 3336-58-1: Ammonium trifluoroacetate | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. Trifluoroacetic acid - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 3. encyclopedia.pub [[encyclopedia.pub](http://encyclopedia.pub)]
- 4. AMMONIUM TRIFLUOROACETATE - Safety Data Sheet [[chemicalbook.com](http://chemicalbook.com)]
- 5. capotchem.cn [[capotchem.cn](http://capotchem.cn)]
- 6. sigmaaldrich.com [[sigmaaldrich.com](http://sigmaaldrich.com)]

- 7. fishersci.com [fishersci.com]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. Trifluoroacetic acid: Three times the fluoride, three times the toxicity? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. spectrumchemical.com [spectrumchemical.com]
- 12. fishersci.com [fishersci.com]
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